

toxicological studies of 4-Bromo-2,3,6-trichlorophenol

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Compound of Interest

Compound Name: 4-Bromo-2,3,6-trichlorophenol

CAS No.: 13311-72-3

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An In-Depth Technical Guide on the Toxicological Studies of **4-Bromo-2,3,6-trichlorophenol**

Introduction

4-Bromo-2,3,6-trichlorophenol is a halogenated phenol, a class of compounds that has seen widespread use in industrial and agricultural applications. Due to their persistence and potential for bioaccumulation, understanding the toxicological profile of these compounds is of paramount importance for environmental and human health risk assessment. This guide provides a comprehensive overview of the available toxicological data for **4-Bromo-2,3,6-trichlorophenol** and related chlorophenols, offering insights for researchers, scientists, and drug development professionals. While specific data on **4-Bromo-2,3,6-trichlorophenol** is limited, this paper will leverage structure-activity relationships with closely related and well-studied chlorophenols to provide a robust toxicological assessment.

Physicochemical Properties

Understanding the physicochemical properties of a compound is the foundation of its toxicological evaluation, as these properties govern its absorption, distribution, metabolism, and excretion (ADME).

Property	Value	Source
Molecular Formula	C6H2BrCl3O	[1]
Molecular Weight	276.3 g/mol	[1]
Appearance	Colorless-to-yellow crystals with a characteristic odor (for 2,4,6-trichlorophenol)	[2]
Boiling Point	Not available	
Melting Point	Not available	
Water Solubility	Partly miscible (for 4-Bromo-2-chlorophenol)	[3]
Octanol/Water Partition Coefficient (logP _{oct/wat})	4.5 (Computed for 3-Bromo-2,4,6-trichlorophenol)	[1]

The high octanol/water partition coefficient suggests a potential for bioaccumulation in lipid-rich tissues.[1]

Toxicokinetics: The Journey of a Xenobiotic

Toxicokinetics describes the movement and fate of a foreign chemical within the body. For chlorophenols, the degree of chlorination and the position of the chlorine atoms significantly influence their toxicokinetic profile.[4][5]

Absorption

Chlorophenols are readily absorbed through oral, dermal, and inhalation routes.[4][5] Animal studies have shown that oral absorption is rapid and virtually complete.[4] Dermal absorption in humans can be significant, ranging from 30% to 100%.[4]

Distribution

Following absorption, chlorophenols are widely distributed throughout the body, with the highest concentrations typically found in the liver, kidney, and spleen.[4][5] The extent of

plasma protein binding increases with the degree of chlorination, which can influence both the distribution and the elimination half-life of the compound.[4][5]

Metabolism

The primary route of metabolism for chlorophenols is conjugation with glucuronic acid and sulfate.[4][5] This process increases the water solubility of the compounds, facilitating their excretion. Metabolism can also occur via cytochrome P-450 (CYP) enzymes, which can lead to the formation of reactive intermediates like quinones and semiquinones.[4][5]

For instance, the related compound 4-bromo-2-chlorophenol (BCP) is a known metabolite of the organophosphorus pesticide profenofos.[6][7] In vitro studies with human liver microsomes have identified CYP2C19 and CYP2B6 as the primary enzymes responsible for this biotransformation.[6][7]



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Caption: Metabolic pathway of profenofos to 4-bromo-2-chlorophenol and its subsequent excretion.

Excretion

Conjugated chlorophenols are rapidly excreted, primarily in the urine.[4][5] The elimination half-life tends to increase with the degree of chlorination, likely due to increased plasma protein binding.[4]

Toxicodynamics: The Adverse Effects on the Body

Toxicodynamics focuses on the mechanisms by which a chemical exerts its toxic effects on the body. The toxicity of chlorophenols can vary significantly based on the number and position of the halogen substituents.

Acute Toxicity

Acute toxicity studies are designed to assess the adverse effects that occur shortly after a single or multiple doses of a substance administered over a short period. For the related compound 4-bromo-2-chlorophenol, the oral LD50 is estimated to be 500 mg/kg in rats.[8] Ingestion of monochlorophenols can lead to convulsions, and the toxicity generally increases with the degree of chlorine substitution.[3]

Irritation and Sensitization

Many chlorophenols are irritating to the skin, eyes, and respiratory system.[2][3][8][9]

Prolonged or repeated skin contact may lead to dermatitis.[2][3]

Sub-chronic and Chronic Toxicity

Sub-chronic and chronic toxicity studies evaluate the effects of repeated exposure to a substance over a longer period, typically ranging from 28 days to several years.[10] These studies are crucial for determining the No-Observed-Adverse-Effect Level (NOAEL) and the Lowest-Observed-Adverse-Effect Level (LOAEL).

Studies on related chlorophenols, such as 2,4,6-trichlorophenol (2,4,6-TCP), have shown that the liver is a primary target organ, with effects including increased liver weight and histopathological changes.[11] Decreased body weight gain is also a common finding in animal studies with various chlorophenols.[12][11]

Genotoxicity

Genotoxicity assays are conducted to determine if a substance can damage genetic material (DNA). A standard battery of tests includes in vitro assays like the Ames test (bacterial reverse mutation assay) and in vitro chromosomal aberration tests, as well as in vivo assays like the micronucleus test.[13]

For 2,4,6-TCP, results have been mixed. It has tested negative in some bacterial gene mutation studies but positive in an in vitro chromosomal aberration test.[13] In vivo, it has shown some evidence of genotoxic activity in the mouse spot test but was negative in a rat DNA damage assay.[14]

Carcinogenicity

Long-term animal bioassays are the primary method for assessing the carcinogenic potential of a chemical. The U.S. Environmental Protection Agency (EPA) has classified 2,4,6-trichlorophenol as a Group B2, probable human carcinogen, based on evidence of increased incidence of lymphomas, leukemia, and liver cancer in animal studies.[\[15\]](#)[\[16\]](#)[\[17\]](#)

Reproductive and Developmental Toxicity

Reproductive and developmental toxicity studies assess the potential of a substance to interfere with reproductive capabilities and to cause harm to the developing organism.

A study on 2,4,6-TCP in rats found no effects on male fertility or sperm parameters.[\[18\]](#) However, at high doses that caused maternal toxicity (increased death and decreased weight gain), there was a significant depression in the birth weights of pups, which resolved by day 4 postpartum.[\[18\]](#) Another study identified a NOAEL of 3.0 mg/kg-day and a LOAEL of 30 mg/kg-day for reproductive toxicity based on decreased litter size in female rats exposed to 2,4,6-TCP in drinking water.[\[19\]](#)

Experimental Protocols

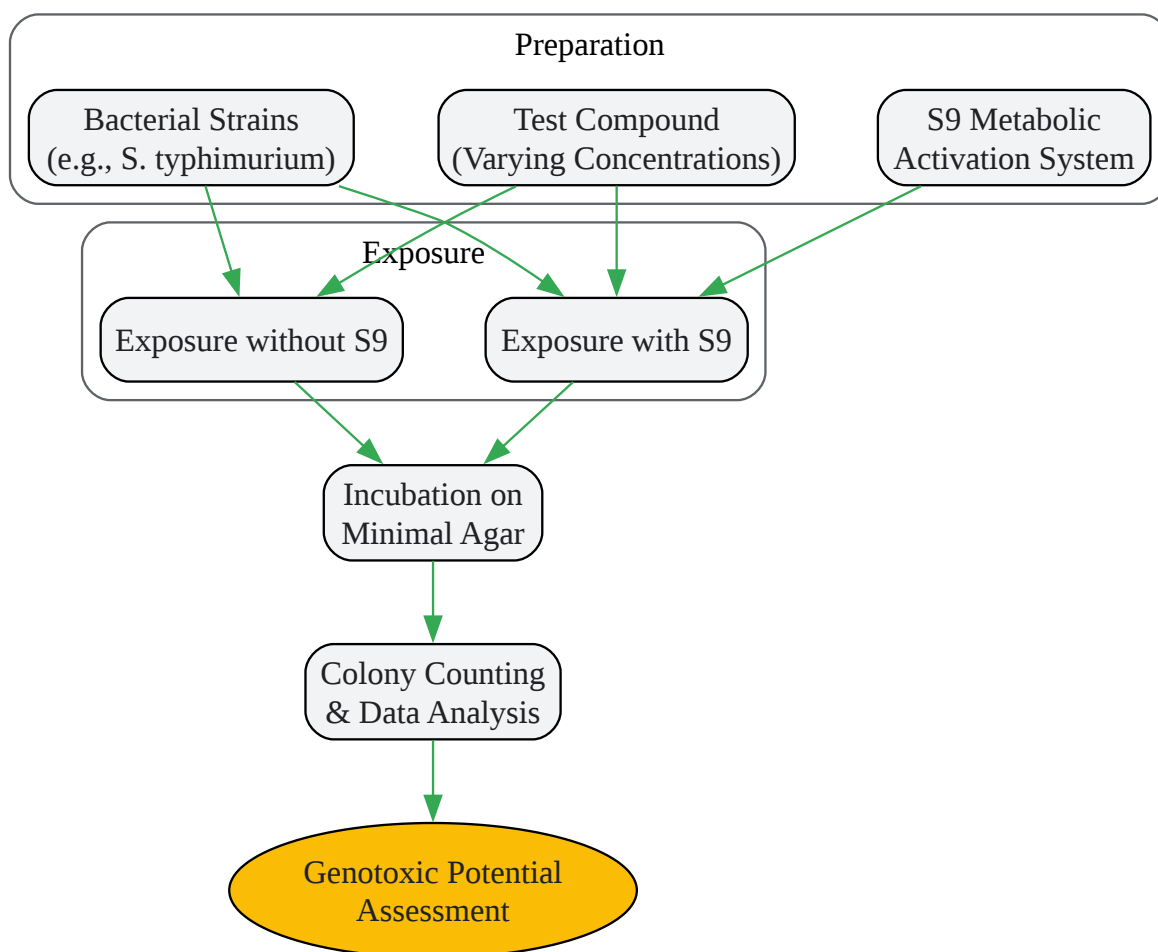
To ensure scientific integrity and trustworthiness, toxicological studies must follow standardized and validated protocols.

Protocol: Ames Bacterial Reverse Mutation Assay (OECD TG 471)

This in vitro assay is a widely used screening test for genotoxicity.

- **Preparation:** Several strains of *Salmonella typhimurium* and *Escherichia coli*, which are auxotrophic for a specific amino acid (e.g., histidine for *Salmonella*), are used. The test compound is prepared at various concentrations. A metabolic activation system (S9 fraction from induced rat liver) is also prepared to mimic mammalian metabolism.
- **Exposure:** The bacterial strains are exposed to the test compound, both with and without the S9 metabolic activation system. Positive and negative controls are run in parallel.
- **Incubation:** The bacteria are plated on a minimal agar medium that lacks the essential amino acid. The plates are incubated for 48-72 hours.

- Evaluation: Only bacteria that have undergone a reverse mutation to regain the ability to synthesize the essential amino acid will grow and form colonies. The number of revertant colonies is counted for each concentration of the test compound and compared to the control plates. A significant, dose-dependent increase in the number of revertant colonies indicates a positive result.



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Caption: Workflow for the Ames bacterial reverse mutation assay.

Protocol: In Vivo Rodent Sub-chronic Oral Toxicity Study (OECD TG 408)

This study provides information on the potential health hazards likely to arise from repeated exposure over a prolonged period.

- **Animal Selection and Acclimation:** Healthy young adult rodents (e.g., Sprague-Dawley rats) are selected and acclimated to the laboratory conditions for at least 5 days.
- **Dose Group Assignment:** Animals are randomly assigned to control and at least three treatment groups. The test substance is administered daily by gavage or in the diet/drinking water for 90 days.
- **Observations:** Animals are observed daily for clinical signs of toxicity. Body weight and food/water consumption are measured weekly.
- **Clinical Pathology:** At the end of the study, blood samples are collected for hematology and clinical chemistry analysis. Urine samples are also collected for urinalysis.
- **Pathology:** All animals are subjected to a full necropsy. The weights of major organs are recorded. Tissues from all animals are preserved for histopathological examination.
- **Data Analysis:** The data are analyzed using appropriate statistical methods to determine any significant treatment-related effects. The NOAEL and LOAEL are determined.

Conclusion and Future Directions

The toxicological profile of **4-Bromo-2,3,6-trichlorophenol** is not well-defined in the existing literature. However, based on data from structurally similar compounds, particularly other brominated and chlorinated phenols, it is reasonable to anticipate that this compound may exhibit toxicity to the liver and potentially act as a skin and eye irritant. Furthermore, the carcinogenic potential demonstrated by 2,4,6-trichlorophenol raises concerns for other trichlorinated phenol isomers.

To provide a comprehensive risk assessment, the following studies on **4-Bromo-2,3,6-trichlorophenol** are recommended:

- A full battery of in vitro and in vivo genotoxicity assays.

- A 90-day sub-chronic oral toxicity study in rodents to identify target organs and establish a NOAEL.
- Reproductive and developmental toxicity screening studies.
- If warranted by the results of the sub-chronic and genotoxicity studies, a two-year chronic toxicity/carcinogenicity bioassay.

A thorough understanding of the toxicological properties of **4-Bromo-2,3,6-trichlorophenol** is essential for the protection of human health and the environment.

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